

An In-depth Technical Guide to N-Butyryl-L-homoserine lactone (C4-HSL)

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Compound of Interest

Compound Name: *O-Butyl-L-homoserine*

Cat. No.: B097113

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Preface: Information regarding the specific compound **O-Butyl-L-homoserine** is not readily available in scientific literature and chemical databases. This guide will instead provide a comprehensive overview of the closely related and extensively studied compound, N-Butyryl-L-homoserine lactone (also known as C4-HSL). This molecule is a key player in bacterial communication and represents a subject of significant interest to researchers in microbiology, drug development, and biochemistry.

This technical guide is designed for researchers, scientists, and drug development professionals, providing detailed information on the chemical properties, experimental protocols, and biological role of N-Butyryl-L-homoserine lactone.

Chemical and Physical Properties

N-Butyryl-L-homoserine lactone is a small, diffusible signaling molecule involved in quorum sensing, a process of cell-to-cell communication in bacteria that orchestrates gene expression based on population density.^{[1][2][3]}

Property	Value	Reference
CAS Number	67605-85-0	[2][4]
Molecular Formula	C8H13NO3	[2][4]
Molecular Weight	171.2 g/mol	[2]
IUPAC Name	N-[(3S)-2-oxooxolan-3-yl]butanamide	[4]
Synonyms	C4-HSL, N-Butanoyl-L-homoserine lactone	[1]
Appearance	Crystalline solid	
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, PBS (pH 7.2): 10 mg/ml	[2]

A deuterated version, N-butyryl-L-Homoserine lactone-d5, is also available for use as an internal standard in quantification studies by GC- or LC-MS.[5]

Biological Role and Signaling Pathway

N-Butyryl-L-homoserine lactone is a key signaling molecule in the quorum-sensing system of various Gram-negative bacteria, most notably *Pseudomonas aeruginosa*. [2] Quorum sensing allows bacteria to coordinate the expression of specific genes, including those for virulence factors and biofilm formation, in response to cell population density. [6][7]

In *P. aeruginosa*, there are two primary quorum-sensing systems, the *las* and the *rhl* systems. [7] N-Butyryl-L-homoserine lactone is the signaling molecule for the *rhl* system. [7] The synthesis of C4-HSL is carried out by the enzyme RhlI. [7][8][9] As the bacterial population grows, the concentration of C4-HSL increases. Once a threshold concentration is reached, C4-HSL binds to and activates the transcriptional regulator RhlR. [6][7] This complex then binds to specific DNA sequences, known as *lux* boxes, to regulate the transcription of target genes. [7] This regulation controls the expression of virulence factors and is crucial for biofilm formation. [6][7]

Quorum sensing signaling pathway involving N-Butyryl-L-homoserine lactone.

Experimental Protocols

Synthesis of N-Butyryl-L-homoserine lactone

The enzymatic synthesis of N-Butyryl-L-homoserine lactone can be performed using the purified RhII protein.^[8]^[9]

Materials:

- Purified RhII protein
- Butyryl-acyl carrier protein (Butyryl-ACP)
- S-adenosylmethionine (SAM)
- Reaction buffer (e.g., Tris-HCl buffer, pH 7.8-8.0)

Protocol:

- Combine Butyryl-ACP and SAM in the reaction buffer.
- Initiate the reaction by adding the purified RhII enzyme.
- Incubate the reaction mixture at a controlled temperature (activity is observed up to ~60°C, with optimal activity around 50°C).^[9]
- The reaction progress can be monitored by techniques such as HPLC or mass spectrometry to detect the formation of C4-HSL.
- The product can be purified using standard chromatographic techniques.

It has been noted that RhII shows the highest activity with butyryl-ACP and SAM as substrates.^[9]

Spectroscopic Analysis

Vibrational spectroscopy, such as Fourier-transform infrared (FTIR) spectroscopy, can be used to characterize N-Butyryl-L-homoserine lactone.^[10]

Protocol for FTIR Analysis:

- A sample of C4-HSL can be prepared as a solid in a KBr tablet or dissolved in a suitable solvent like CCl₄.[\[11\]](#)
- Record the IR absorption spectrum at room temperature using an FTIR spectrophotometer.
- The resulting spectral bands can be assigned with the support of quantum chemical calculations to identify key vibrational features of the molecule.[\[10\]](#)[\[11\]](#)

Applications in Research and Drug Development

N-Butyryl-L-homoserine lactone is a valuable tool for studying bacterial communication and pathogenesis. Understanding its role in quorum sensing has implications for the development of anti-virulence therapies that disrupt this signaling pathway.[\[8\]](#) Additionally, it has been explored as a cleavable linker in the synthesis of antibody-drug conjugates (ADCs).[\[1\]](#)[\[12\]](#)

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